

Physical and chemical properties of Carasinol D

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Carasinol D

Cat. No.: B3026718

[Get Quote](#)

An In-depth Technical Guide to Carasinol D

For Researchers, Scientists, and Drug Development Professionals

Introduction

Carasinol D is a naturally occurring tetrastilbene, a class of polyphenolic compounds known for their diverse biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Carasinol D**, compiled from available scientific literature. While data remains limited, this document serves as a foundational resource for researchers interested in the potential therapeutic applications of this complex natural product.

Chemical and Physical Properties

Carasinol D was first isolated from the roots of *Caragana sinica*, a plant species used in traditional medicine.^[1] It is important to note that some initial commercial sources have incorrectly listed its origin as *Carex humilis*. Structurally, **Carasinol D** can be obtained from Carasinol B through an acid-catalyzed conversion, suggesting a close chemical relationship between the two compounds.^[1]

Data Presentation

Property	Value	Source
Molecular Formula	C ₅₆ H ₄₂ O ₁₃	[1]
Molecular Weight	922.939 g/mol	[1]
Natural Source	Roots of Caragana sinica	[1]
CAS Number	1072797-66-0	-
Physical State	Not reported	-
Melting Point	Not reported	-
Boiling Point	Not reported	-
Solubility	Not reported	-

Note: Quantitative data regarding the physical constants and solubility of **Carasinol D** are not yet available in published literature.

Spectroscopic Data

The structure of **Carasinol D** was elucidated using spectroscopic analysis.[1] However, the detailed spectral data (¹H-NMR, ¹³C-NMR, Mass Spectrometry, and Infrared Spectroscopy) from the primary literature has not been made publicly available. Researchers are advised to consult the original publication for this information, once accessible.

Experimental Protocols

Isolation of Carasinol D from Caragana sinica

A detailed experimental protocol for the isolation of **Carasinol D** from the roots of Caragana sinica has been reported.[1] Due to the lack of access to the full-text publication, a generalized workflow for the isolation of stilbenoids from plant material is provided below as a reference. This should be adapted based on the specific details in the original publication.

Caption: Generalized workflow for the isolation of **Carasinol D**.

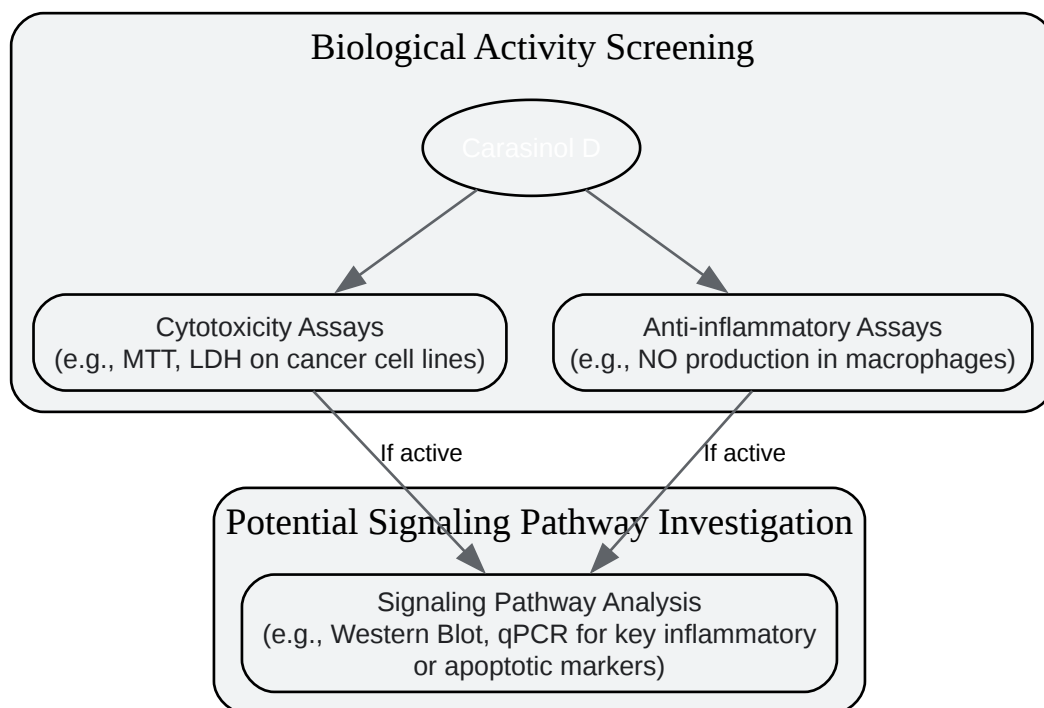
Biological Activity and Signaling Pathways

As of the latest literature review, there are no specific studies published on the biological activity or the mechanism of action of **Carasinol D**. However, as a member of the resveratrol tetramer family, it is plausible that **Carasinol D** may exhibit biological activities similar to other oligostilbenes.

Stilbenoids, in general, have been reported to possess a wide range of pharmacological effects, including:

- Anti-inflammatory properties: Stilbenoids are known to target various inflammatory mediators.
- Anticancer and Cytotoxic effects: Many resveratrol oligomers have demonstrated the ability to inhibit the growth of various cancer cell lines.

Given that **Carasinol D** is a tetrastilbene, a logical starting point for investigating its biological activity would be to assess its potential cytotoxic and anti-inflammatory effects. A proposed initial screening workflow is presented below.



[Click to download full resolution via product page](#)

Caption: Proposed workflow for investigating the biological activity of **Carasinol D**.

Conclusion

Carasinol D is a structurally interesting natural product with potential for further scientific investigation. This guide summarizes the currently available data on its physical and chemical properties. Significant gaps in knowledge exist, particularly concerning its detailed spectroscopic data, quantitative physical properties, and biological activities. Future research should focus on obtaining the primary literature describing its isolation and characterization to fill these knowledge gaps. The exploration of its bioactivity, guided by the known properties of other resveratrol tetramers, holds promise for the discovery of new therapeutic applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Physical and chemical properties of Carasinol D]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3026718#physical-and-chemical-properties-of-carasinol-d]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com